

Technical Guide: Purity Analysis of Methyl 2-fluoro-6-iodobenzoate

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Compound of Interest

Compound Name: Methyl 2-fluoro-6-iodobenzoate

CAS No.: 146014-66-6

Cat. No.: B2404704

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Executive Summary

Methyl 2-fluoro-6-iodobenzoate (CAS 146014-66-6) is a highly functionalized scaffold often used in cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira) due to the reactive C-I bond, or in nucleophilic aromatic substitution (

) enabled by the C-F bond.

The analysis of this molecule presents specific challenges:

- **Steric Bulk:** The 2,6-disubstitution creates steric hindrance around the ester, affecting hydrolysis rates and chromatographic behavior.
- **Lability:** The ester is susceptible to hydrolysis, generating 2-fluoro-6-iodobenzoic acid.
- **Halogen Stability:** Potential for de-iodination (photolytic or chemical) during storage.

This guide establishes a Self-Validating Analytical Workflow combining RP-HPLC for quantitative purity and

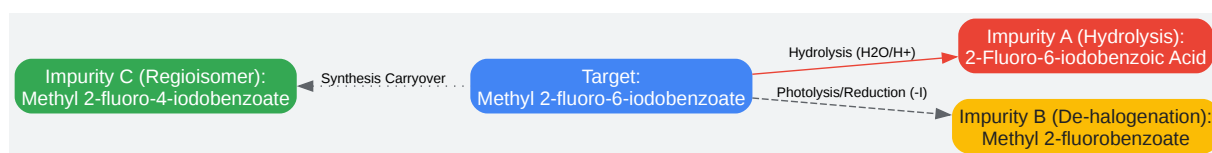
-NMR for orthogonal structural verification.

Critical Quality Attributes (CQAs) & Impurity Profiling

Before defining the method, we must map the "Fate of Impurities." Understanding what we are looking for dictates how we look.

Impurity Fate Map

The following diagram illustrates the degradation pathways and synthesis byproducts that must be resolved by the analytical method.



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Figure 1: Impurity Fate Map. Red arrows indicate degradation pathways; dotted lines indicate synthesis carryover.

Predicted Chromatographic Behavior (RP-HPLC)

Based on hydrophobic subtraction theory, we can predict elution order on a C18 column:

Compound	Polarity Driver	Predicted Elution	Relative Retention (RRT)
Impurity A (Acid)	-COOH (Ionizable, Polar)	Earliest	~0.4 - 0.6
Impurity B (De-Iodo)	Loss of Lipophilic Iodine	Early	~0.7 - 0.8
Target	Balanced Halo-Ester	Mid	1.00
Impurity C (Isomer)	4-Iodo is less sterically shielded	Late	~1.05 - 1.10

Primary Quantitative Assay: RP-HPLC

Methodology Rationale: We utilize a Gradient Reverse Phase method.

- Acidic Modifier: 0.1% Formic Acid or Trifluoroacetic Acid (TFA) is mandatory. The acid impurity (pKa ~2.5–3.0) must be kept fully protonated to prevent peak tailing and ensure it elutes as a sharp peak distinct from the void volume.
- Wavelength: The halogenated benzene ring has a strong absorption at 254 nm.

Validated Protocol Parameters

Parameter	Specification	Causality / Note
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150mm, 3.5µm	High surface area for resolution of isomers.
Mobile Phase A	Water + 0.1% Formic Acid	Low pH suppresses ionization of acidic impurities.
Mobile Phase B	Acetonitrile (ACN) + 0.1% Formic Acid	ACN provides sharper peaks for aromatics than Methanol.
Flow Rate	1.0 mL/min	Standard backpressure management.
Column Temp	30°C	Controls viscosity and retention reproducibility.
Detection	UV @ 254 nm (Reference 360 nm)	Max absorption for benzoyl chromophore.
Injection Vol	5 µL	Prevent column overload due to high lipophilicity.

Gradient Table

Time (min)	% A (Water)	% B (ACN)	Event
0.0	95	5	Initial equilibration
2.0	95	5	Hold to elute polar salts
15.0	10	90	Gradient to elute lipophilic Target
18.0	10	90	Wash column
18.1	95	5	Re-equilibration
23.0	95	5	End of Run

Orthogonal Verification: -NMR

While HPLC quantifies purity, it cannot easily distinguish between certain regioisomers or confirm the absence of inorganic fluoride salts.

-NMR is the superior orthogonal tool here because the chemical shift of the fluorine atom is hypersensitive to the electronic environment of the ortho substituents.

Why

?

- Sensitivity: 100% natural abundance.[\[1\]](#)
- Selectivity: No solvent background signals (unlike -NMR).
- Shift Distinctness: The Fluorine signal will shift significantly if the adjacent ester hydrolyzes to an acid or if the Iodine moves from position 6 to position 4.

Experimental Protocol (-NMR)

- Solvent:
(Chloroform-d).
- Internal Standard:
-Trifluorotoluene (
ppm) - Optional for qNMR.
- Relaxation Delay (d1): Set to >10s if performing quantitative integration (qNMR) to allow full relaxation of fluorine nuclei.

Expected Chemical Shifts (Relative to

):

- Target (Ester):

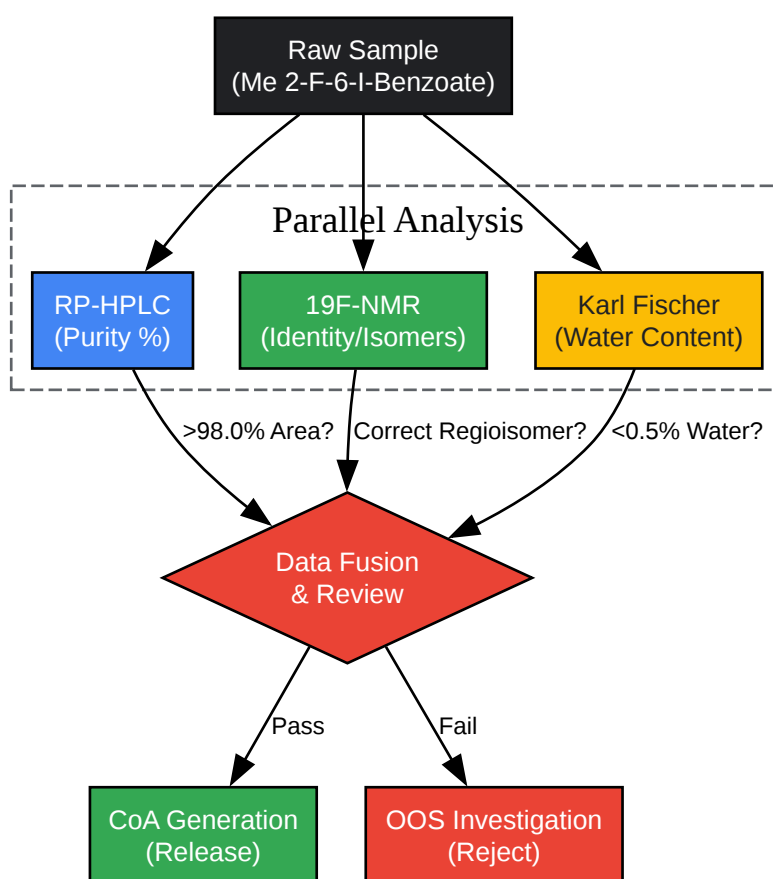
(Triplet or dd pattern due to H-coupling).

- Impurity A (Acid): Shifted downfield (deshielded) by ~2-5 ppm compared to ester due to H-bonding of the free acid.
- Inorganic Fluoride:

(broad, usually distinct).

Comprehensive Analytical Workflow

This diagram represents the decision logic for batch release.



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Figure 2: Analytical Decision Matrix for Batch Release.

Detailed Preparation Protocol

A. Standard Preparation (External Standard Method)

- Stock Solution: Weigh 10.0 mg of Reference Standard **Methyl 2-fluoro-6-iodobenzoate** into a 10 mL volumetric flask. Dissolve in 50:50 ACN:Water. (Conc: 1.0 mg/mL).
- Working Standard: Dilute 1.0 mL of Stock to 10 mL with Mobile Phase A. (Conc: 0.1 mg/mL).

B. Sample Preparation[2][3]

- Weigh 10.0 mg of the sample batch.
- Dissolve in 2 mL of Acetonitrile first (to ensure solubility of the lipophilic ester).
- Dilute to 10 mL with Water.
 - Note: If precipitation occurs, increase the ACN ratio to 60:40. The sample must be clear.
- Filter through a 0.22 μ m PTFE syringe filter into an amber HPLC vial (protect from light to prevent de-iodination).

C. System Suitability Criteria (Self-Validation)

Before running samples, the system must pass these checks:

- Precision: 5 replicate injections of Working Standard. RSD of Area < 2.0%.
- Tailing Factor: Target Peak < 1.5 (Ensures no secondary interactions with silanols).
- Resolution: If Impurity A (Acid) is present, Resolution (R_s) between Acid and Target must be > 1.5.

References

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